

2,5-Diaminobenzoic acid CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,5-Diaminobenzoic acid

Cat. No.: B1198129

[Get Quote](#)

An In-depth Technical Guide to 2,5-Diaminobenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,5-Diaminobenzoic acid**, a significant molecule in various scientific domains. This document details its chemical and physical properties, synthesis and analysis protocols, and its biological relevance, with a focus on its role as a metabolite and biomarker.

Core Chemical and Physical Properties

2,5-Diaminobenzoic acid, a derivative of benzoic acid, is a solid, crystalline compound. Its fundamental properties are summarized in the table below, providing a quick reference for laboratory use.

Property	Value	Citation
CAS Number	610-74-2	[1]
Molecular Weight	152.15 g/mol	[1]
Molecular Formula	C ₇ H ₈ N ₂ O ₂	[1]
Melting Point	Decomposes at 225 °C	

Synthesis of 2,5-Diaminobenzoic Acid

The primary route for synthesizing **2,5-Diaminobenzoic acid** is through the reduction of 2,5-dinitrobenzoic acid. This process typically involves catalytic hydrogenation.

Experimental Protocol: Catalytic Hydrogenation of 2,5-Dinitrobenzoic Acid

This protocol outlines a general procedure for the synthesis of **2,5-diaminobenzoic acid**.

Materials:

- 2,5-Dinitrobenzoic acid
- Methanol or Ethanol
- Catalyst (e.g., Palladium on carbon (Pd/C) or Raney nickel)
- Hydrogen gas source
- Reaction vessel (e.g., stainless steel autoclave)

Procedure:

- In a suitable reaction vessel, dissolve 2,5-dinitrobenzoic acid in methanol or ethanol.
- Add the catalyst to the solution. The catalyst loading is typically a small percentage of the starting material's weight.[\[2\]](#)[\[3\]](#)
- Seal the reaction vessel and purge with an inert gas, followed by hydrogen gas.
- Pressurize the vessel with hydrogen to the desired pressure (e.g., 2-3 MPa).[\[2\]](#)[\[3\]](#)
- Heat the reaction mixture to the target temperature (e.g., 70-150 °C) with continuous stirring.
[\[2\]](#)[\[3\]](#)
- Maintain the reaction for a period of 2 to 10 hours, monitoring the uptake of hydrogen to gauge reaction completion.[\[2\]](#)

- After the reaction is complete, cool the vessel to room temperature and carefully vent the hydrogen gas.
- Filter the reaction mixture to remove the catalyst.
- The filtrate, containing the crude **2,5-diaminobenzoic acid**, can be further purified by precipitation and recrystallization.

Analytical Methodologies

Accurate characterization and quantification of **2,5-Diaminobenzoic acid** are crucial for research and development. The following sections detail common analytical techniques.

High-Performance Liquid Chromatography (HPLC)

HPLC is a versatile technique for the separation and quantification of **2,5-Diaminobenzoic acid**.

Experimental Protocol:

- Column: A reverse-phase C18 column is commonly employed.[4][5]
- Mobile Phase: A mixture of an aqueous buffer (e.g., ammonium acetate or phosphate buffer) and an organic solvent like acetonitrile or methanol is typically used. The pH of the aqueous phase is a critical parameter for achieving good separation.[4]
- Detection: UV detection is suitable for **2,5-Diaminobenzoic acid** due to its aromatic structure.
- Sample Preparation: Dissolve a precisely weighed amount of the sample in the mobile phase or a compatible solvent. Filter the sample through a 0.45 µm filter before injection.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation of **2,5-Diaminobenzoic acid**.

Experimental Protocol:

- **Sample Preparation:** Dissolve approximately 5-25 mg of the sample in a suitable deuterated solvent (e.g., DMSO-d₆, Methanol-d₄). Ensure the sample is fully dissolved to avoid line broadening.^{[6][7]}
- **Acquisition:**
 - For ¹H NMR, standard acquisition parameters can be used.
 - For ¹³C NMR, a higher sample concentration (50-100 mg) may be necessary to obtain a good signal-to-noise ratio in a reasonable time.^[7]
- **Data Processing:** Process the acquired data using appropriate software to obtain the final spectrum for analysis.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of **2,5-Diaminobenzoic acid**.

Experimental Protocol:

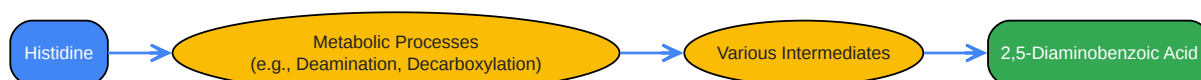
- **Ionization:** Electron Ionization (EI) is a common technique for volatile compounds, while Electrospray Ionization (ESI) is suitable for less volatile or thermally labile molecules.
- **Analysis:** The mass spectrum will show the molecular ion peak, which confirms the molecular weight. The fragmentation pattern provides structural information. Common fragments for benzoic acid derivatives include the loss of the carboxylic group and fragments corresponding to the aromatic ring.^{[8][9]}
- **Sample Preparation:** Prepare a dilute solution of the sample in a volatile solvent compatible with the chosen ionization method.

Biological Significance and Signaling Pathways

While **2,5-Diaminobenzoic acid** is not known to be a direct signaling molecule, its role as a metabolite of histidine and its utility as a biomarker suggest its involvement in broader biological pathways.

Role in Histidine Metabolism

2,5-Diaminobenzoic acid has been identified as a metabolite of the essential amino acid histidine.[10] The catabolism of histidine is a complex process that occurs primarily in the liver and skin, leading to the formation of various intermediates.[11][12] The presence of **2,5-Diaminobenzoic acid** in biological fluids like urine can be indicative of the metabolic state of an individual.[10]

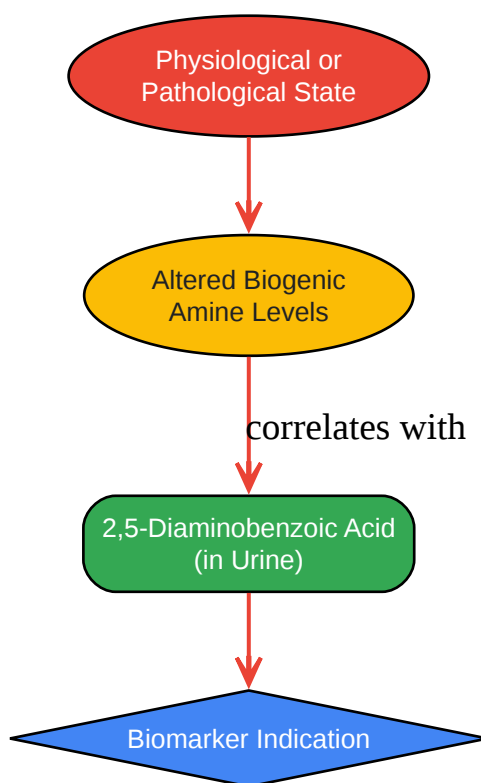


[Click to download full resolution via product page](#)

Caption: Simplified workflow of **2,5-Diaminobenzoic acid** formation from Histidine.

Biomarker Potential

The concentration of **2,5-Diaminobenzoic acid** in urine has been correlated with the levels of various biogenic amines, suggesting its potential as a biomarker for certain physiological or pathological states.[10] Biomarkers are crucial tools in clinical diagnostics and drug development for assessing disease progression and therapeutic efficacy.[13][14][15] The link between **2,5-Diaminobenzoic acid** and biogenic amines could imply its indirect involvement in neurological and metabolic signaling.



[Click to download full resolution via product page](#)

Caption: Logical relationship of **2,5-Diaminobenzoic acid** as a biomarker.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,5-Diaminobenzoic Acid | C₇H₈N₂O₂ | CID 69126 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CN101362705A - A kind of method for preparing m-diaminobenzoic acid - Google Patents [patents.google.com]
- 3. Synthesis of 3,5-Diamino-Benzoic Acid and Used in Dye - Master's thesis - Dissertation [dissertationtopic.net]

- 4. Separation of 3,5-Diaminobenzoic acid on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]
- 5. helixchrom.com [helixchrom.com]
- 6. sites.uclouvain.be [sites.uclouvain.be]
- 7. NMR Sample Preparation | Chemical Instrumentation Facility [cif.iastate.edu]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. mass spectrum of benzoic acid C₇H₆O₂ C₆H₅COOH fragmentation pattern of m/z m/e ions for analysis and identification of benzoic acid image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
- 10. 2,5-Diaminobenzoic acid | 610-74-2 | FD70797 | Biosynth [biosynth.com]
- 11. Histidine Metabolism and Function - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. mdpi.com [mdpi.com]
- 13. Role of Biomarkers in Diagnosing Disease, Assessing the Severity and Progression of Disease, and Evaluating the Efficacy of Therapies - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Biomarkers to predict disease progression and therapeutic response in isolated methylmalonic acidemia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. Biomarkers: Promising and valuable tools towards diagnosis, prognosis and treatment of Covid-19 and other diseases - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2,5-Diaminobenzoic acid CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1198129#2-5-diaminobenzoic-acid-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com